

Safety data sheet and handling of Etofylline-D6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Etofylline-D6

Cat. No.: B15600191

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An In-depth Technical Guide to the Safe Handling of **Etofylline-D6**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling procedures, and relevant biological information for **Etofylline-D6**. Given the limited availability of a specific Safety Data Sheet (SDS) for the deuterated isotopologue, this document leverages data from Etofylline as a primary reference, a standard and accepted practice as minor isotopic substitution does not significantly alter the chemical's hazardous properties.

Chemical and Physical Properties

Etofylline-D6 is a deuterated form of Etofylline, a xanthine derivative used as a bronchodilator. The following table summarizes its key chemical and physical properties.

| Property | Value | Source |
|-------------------|--|-----------|
| Chemical Name | 7-(2-hydroxyethyl)-1,3-dimethylpurine-2,6-dione-D6 | N/A |
| Synonyms | (Hydroxyethyl)theophylline-D6, 7-Theophyllineethanol-D6 | N/A |
| CAS Number | 519-37-9 (for non-deuterated Etofylline) | [1][2][3] |
| Molecular Formula | C ₉ H ₆ D ₆ N ₄ O ₃ | N/A |
| Molecular Weight | 230.26 g/mol (calculated) | N/A |
| Appearance | White solid/powder | [4] |
| Solubility | >33.6 µg/mL in water at pH 7.4 | [2] |
| Melting Point | 270 - 274 °C | [4] |

Safety and Hazard Information

Etofylline is classified as harmful if swallowed. The GHS hazard statement is H302.[5][6] A related compound, Theophylline, has more severe hazard classifications, including "Toxic if swallowed" and "May damage fertility or the unborn child".[4] Researchers should handle **Etofylline-D6** with appropriate caution, considering the potential for similar hazards.

GHS Hazard and Precautionary Statements

| Category | Code | Statement |
|---------------|-------------|---|
| Hazard | H302 | Harmful if swallowed |
| Precautionary | P264 | Wash thoroughly after handling. |
| Precautionary | P270 | Do not eat, drink or smoke when using this product. |
| Precautionary | P301 + P312 | IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. |
| Precautionary | P330 | Rinse mouth. |
| Precautionary | P501 | Dispose of contents/container in accordance with local/regional/national/international regulations. |

Source:[5]

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A detailed list of recommended personal protective equipment for handling **Etofylline-D6**.

| Equipment | Specification |
|--------------------------|--|
| Eye Protection | Chemical safety goggles or glasses with side shields. |
| Hand Protection | Compatible chemical-resistant gloves. |
| Respiratory Protection | NIOSH/MSHA or European Standard EN 149 approved respirator if dusts are generated. |
| Skin and Body Protection | Laboratory coat and other protective clothing to prevent skin exposure. |

Source:[5][7]

Handling and Storage Procedures

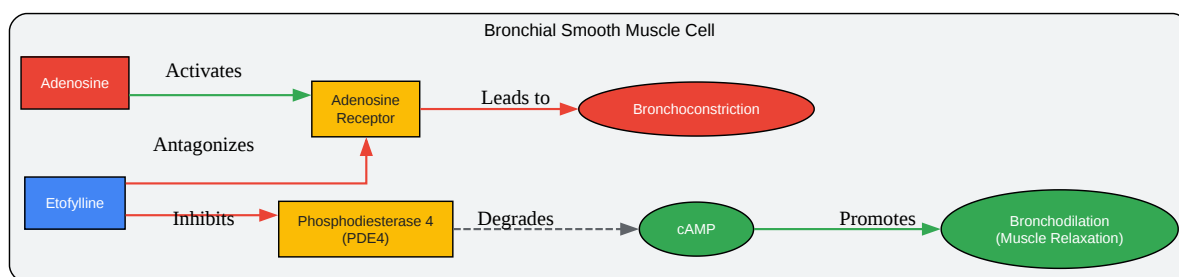
| Procedure | Description |
|-----------|---|
| Handling | Avoid contact with skin, eyes, and clothing.[5] Avoid ingestion and inhalation.[5] Avoid prolonged or repeated exposure.[5] Wash thoroughly after handling.[5] Use in a well-ventilated area or under a chemical fume hood. [4] |
| Storage | Store at 2°C - 8°C.[5] Keep container tightly closed when not in use.[5] Store in a dry, cool, and well-ventilated place.[4] Keep away from incompatible substances such as strong oxidizing agents.[4][5] |

Experimental Protocols and Biological Pathways

Mechanism of Action

Etofylline functions primarily as a bronchodilator and anti-inflammatory agent through a dual mechanism of action.[8][9] It inhibits phosphodiesterase (PDE) enzymes, particularly PDE4, which leads to an increase in intracellular cyclic adenosine monophosphate (cAMP).[9] Elevated cAMP levels promote the relaxation of bronchial smooth muscles.[8][9] Additionally,

Etofylline acts as an antagonist at adenosine receptors, blocking the bronchoconstrictive effects of adenosine.[8]

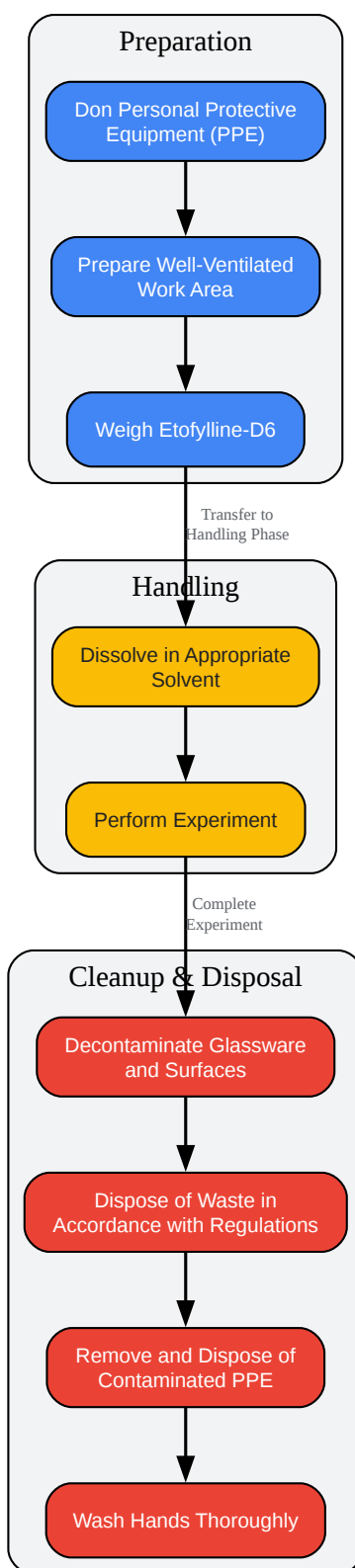


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Mechanism of Action of Etofylline.

Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **Etofylline-D6** in a laboratory setting, from preparation to disposal.



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Safe Handling Workflow for **Etofylline-D6**.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, the following procedures should be followed.

| Situation | First Aid Measures |
|--------------------|--|
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician. |
| Eye Contact | Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses. |
| Inhalation | Move to fresh air. Call a physician. |
| Ingestion | If swallowed, give water to drink (two glasses at most). Seek medical advice immediately. Rinse mouth.[5] |
| Accidental Release | Evacuate the danger area. Avoid inhalation of dusts. Ensure adequate ventilation. Cover drains. Collect, bind, and pump off spills. Take up carefully and dispose of properly. Clean up the affected area. |

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